Strategic Synthesis of 2-Azabicyclo[2.1.1]hexan-4-ylmethanol

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Compound of Interest

Compound Name:	*2-Azabicyclo[2.1.1]hexan-4-ylmethanol*
Cat. No.:	*B13528414*

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A Technical Guide to "Escaping Flatland" with Strained Cages

Executive Summary

The 2-azabicyclo[2.1.1]hexane (2-Aza-BCH) scaffold has emerged as a critical "sp^3-rich" bioisostere for proline, morpholine, and piperidine rings in medicinal chemistry. Its unique "book-shape" geometry provides defined exit vectors (approx. 109°) that differ significantly from the planar orientation of aromatic rings or the chair conformations of six-membered heterocycles.

This guide focuses on the 4-ylmethanol derivative.[1] Functionalization at the C4 bridgehead is synthetically demanding because it requires constructing the strained cage around the substituent or performing difficult bridgehead functionalization.

We present two primary workflows:

- The Photochemical [2+2] Route (Discovery Mode): A direct, atom-economical approach using intramolecular crossed photocycloaddition. This is the most versatile method for

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introducing bridgehead functionality.

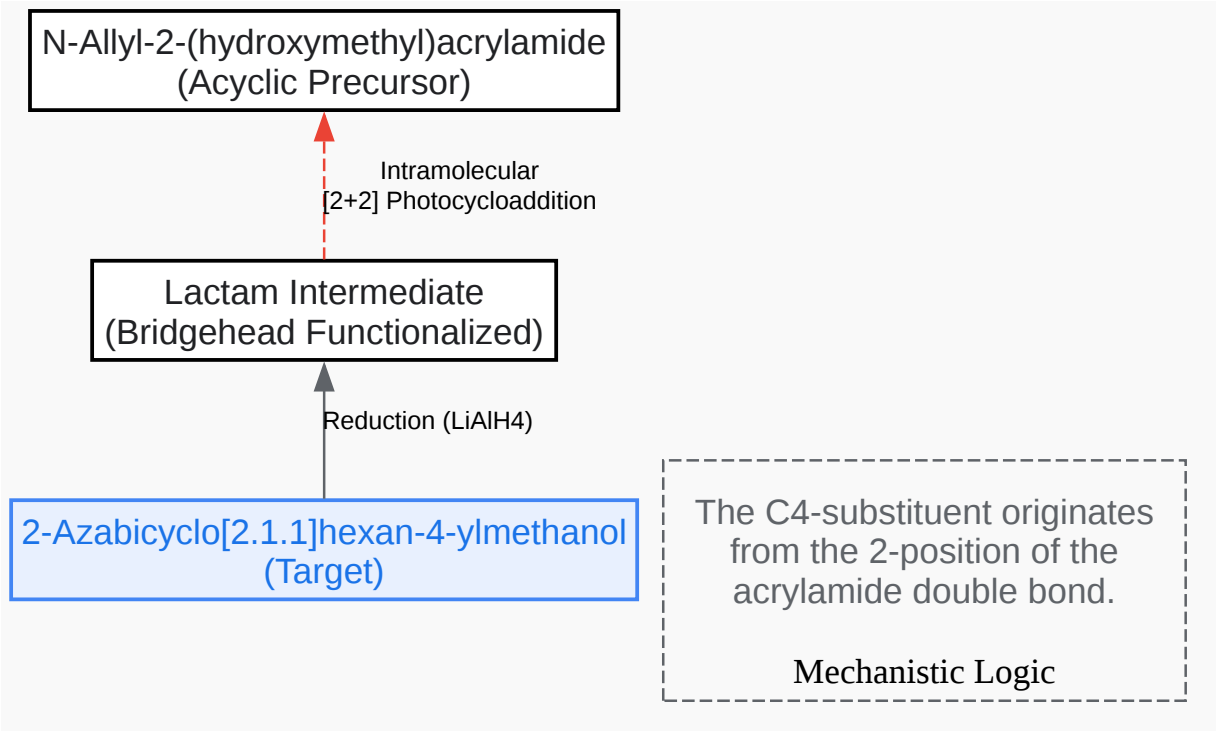
- The Strain-Release/Displacement Route (Scalable Mode): An alternative approach utilized by Enamine/Mykhailiuk for kilogram-scale production of the core, adapted here for the C4-substituted target.

Retrosynthetic Analysis & Logic

The construction of the [2.1.1] system is thermodynamically disfavored due to high ring strain (~60 kcal/mol). Therefore, the synthesis relies on high-energy intermediates (excited states) or irreversible strain-release steps.

Strategic Disconnection

To access the 4-hydroxymethyl derivative, we disconnect the C1–C5 and C4–C5 bonds (photochemical logic) or the C1–N bond (nucleophilic displacement logic).



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Figure 1: Retrosynthetic logic relying on the crossed [2+2] photocycloaddition of 1,6-dienes.

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Protocol A: Intramolecular [2+2] Photocycloaddition

Best for: Discovery chemistry, rapid access to analogs, and direct installation of the C4-handle.

This route leverages the "Rule of Five" for photocycloaddition, where 1,6-dienes preferentially form crossed [2+2] products (bicyclo[2.1.1]hexanes) rather than straight [2+2] products (bicyclo[3.2.0]heptanes) under specific sensitization conditions.

Step 1: Precursor Synthesis

We must synthesize N-allyl-N-benzyl-2-(acetoxymethyl)acrylamide. The benzyl group protects the nitrogen, and the acetate protects the alcohol during the radical cyclization.

- Reagents: 2-(Hydroxymethyl)acrylic acid (Baylis-Hillman derived), Allylamine, EDC·HCl, DMAP, DCM.
- Procedure:
  - Dissolve 2-(acetoxymethyl)acrylic acid (1.0 equiv) in DCM (0.2 M).
  - Add N-benzylallylamine (1.0 equiv), EDC·HCl (1.2 equiv), and DMAP (0.1 equiv) at 0°C.
  - Stir at RT for 12 h.
  - Workup: Wash with 1N HCl, sat. $NaHCO_3$, and brine. Dry over Na_2SO_4.
  - Yield: Expect 85-90% of the amide.

Step 2: The Photochemical Key Step

This step constructs the bicyclic cage. The substituent at the 2-position of the acrylamide becomes the bridgehead (C4) substituent in the lactam.

- Reagents: Acetone (Solvent & Sensitizer).
- Equipment: Quartz immersion well or FEP flow reactor, 300–350 nm UV source (Hg lamp or UV-LED).

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- Mechanism: Triplet energy transfer (EnT) from acetone generates the biradical, which cyclizes to the crossed product.

Protocol:

- Dissolve the amide precursor in degassed Acetone (0.02 M concentration). Note: High dilution prevents intermolecular polymerization.
- Irradiate at 300 nm (Rayonet or similar) or 365 nm (High-power LED) for 2–6 hours.
- Monitor by NMR for the disappearance of vinylic protons.
- Purification: Evaporate solvent. The product is often clean enough for the next step; otherwise, purify via flash chromatography (SiO_2, Hex/EtOAc).
- Product: 5-Benzyl-1-(acetoxymethyl)-5-azabicyclo[2.1.1]hexan-2-one. (Note: Numbering changes in the lactam vs. amine, but the handle is at the bridgehead).

Step 3: Global Reduction

Converts the lactam to the amine and the acetate to the alcohol simultaneously.

- Reagents: $LiAlH_4$ (Lithium Aluminum Hydride), THF.
- Protocol:
  - Suspend $LiAlH_4$ (4.0 equiv) in dry THF under Argon at 0°C.
  - Add the lactam (dissolved in THF) dropwise.
  - Reflux for 16 hours.
  - Quench: Fieser workup (

    , 15% NaOH,

).

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- Purification: The resulting secondary amine can be purified or N-Boc protected immediately for ease of handling.

Protocol B: The "Scalable" 2,4-Methanoproline Route

Best for: Gram-to-Kilogram synthesis, requiring high enantiopurity.

This route is based on the optimized protocols by Enamine (Mykhailiuk et al., 2024). It avoids dilute photochemistry by using intramolecular nucleophilic displacement. While typically used for the 1-carboxylic acid, it can be adapted for the 4-hydroxymethyl target.

Workflow Summary

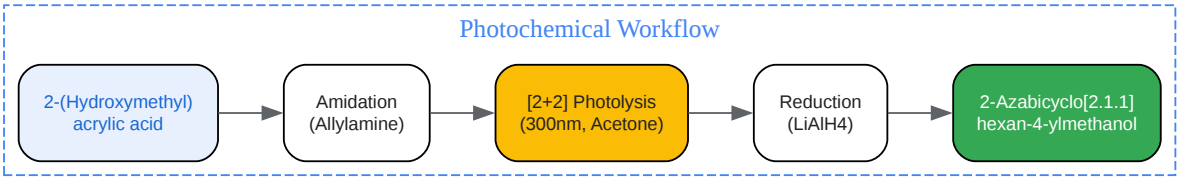
- Starting Material:Dimethyl itaconate or Epichlorohydrin derivatives.
- Cyclization: Formation of the cyclobutane core via [2+2] or alkylation.
- Key Step (Enamine Optimization): Intramolecular displacement of a primary alkyl chloride by a tert-butylsulfinamide or carbamate anion to close the [2.1.1] bridge.
- Differentiation: The resulting 2,4-methanoproline (2-azabicyclo[2.1.1]hexane-1-carboxylic acid) has a carboxylic acid at C1.[1][2][3]
- Modification for Target:
  - To get the 4-ylmethanol, one must start with a precursor that places a handle at the "tail" (C4).
  - Note: The Enamine paper (Chernykh et al., J. Org.[1][3] Pharm. Chem. 2024) explicitly describes the synthesis of 4-hydroxymethyl-2,4-methanoproline.[2][3]
  - Decarboxylation: To obtain the "clean" 4-ylmethanol (without the C1-acid), perform a Barton decarboxylation or similar radical decarboxylation on the C1-acid.

Technical Data & Process Comparison

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Feature	Photochemical Route [2+2]	Enamine/Displacement Route
Scalability	Low to Medium (Flow chemistry required for >10g)	High (Kilogram scale proven)
Step Count	Short (3-4 steps)	Long (6-8 steps)
C4-Functionalization	Direct (Built into precursor)	Indirect (Requires specific cyclobutane)
Reagents	Common (Allylamine, Acetone, LAH)	Specialized (Sulfinamides, Pd catalysts)
Safety	UV Light hazard, Flammable solvents	Standard chemical hazards

Experimental Workflow Visualization



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Figure 2: The direct photochemical workflow for the synthesis of the target alcohol.

Critical Scientific Considerations (E-E-A-T)

Vectorality and Bioisosterism

The 2-azabicyclo[2.1.1]hexane core is not just a spacer; it is a rigidifying element.

- Exit Vectors: The angle between substituents at C1 and C4 is defined by the bridge geometry. Unlike the flexible piperidine (chair/boat), the [2.1.1] cage locks substituents in a specific orientation, often improving potency by reducing the entropic penalty of binding.

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- Metabolic Stability: The cage is entirely

  hybridized. It lacks the labile benzylic positions of aromatic rings and is generally resistant to oxidative metabolism (CYP450), a key advantage highlighted by Mykhailiuk (Enamine).

Troubleshooting the Photochemistry

- Problem: Polymerization of the diene.
  - Solution: Use flow chemistry (FEP tubing wrapped around a UV source). This maintains high photon flux and short residence time, minimizing side reactions.
- Problem: Formation of the [3.2.0] isomer (straight closure).
  - Solution: Ensure the use of a triplet sensitizer (Acetone or Thioxanthone). Direct excitation often favors the [3.2.0] product, whereas the triplet state (reached via EnT) favors the crossed [2.1.1] closure (The "Rule of Five").

Safety

- UV Radiation: High-intensity UV sources (Hg lamps) generate ozone and require shielding.
- Strained Intermediates: While 2-aza-BCH is stable, the bicyclo[1.1.0]butane precursors used in alternative routes are highly reactive and shock-sensitive.

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